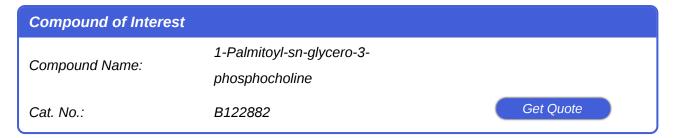


# An In-depth Technical Guide to 1-Palmitoyl-sn-glycero-3-phosphocholine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Palmitoyl-sn-glycero-3-phosphocholine** (LPC 16:0), a key lysophospholipid involved in a multitude of cellular processes. This document details its chemical identity, physicochemical properties, biological activities, and its role in critical signaling pathways. Furthermore, it offers detailed protocols for key experiments and visual diagrams to facilitate a deeper understanding of its molecular interactions and experimental workflows.

### **Chemical Identity and Synonyms**

**1-Palmitoyl-sn-glycero-3-phosphocholine** is a species of lysophosphatidylcholine where the fatty acid at the sn-1 position is palmitic acid. It is crucial for researchers to be familiar with its various synonyms to effectively navigate the scientific literature and databases.



Synonym Type	Synonym	
IUPAC Name	[(2R)-3-hexadecanoyloxy-2-hydroxypropyl] 2- (trimethylazaniumyl)ethyl phosphate[1]	
Common Abbreviations	LPC(16:0), 16:0 Lyso-PC, LysoPC(16:0)[1][2][3]	
Chemical Names	1-Hexadecanoyl-sn-glycero-3-phosphocholine, 1-Palmitoyl-lysophosphatidylcholine, L-α- Palmitoyl-lysophosphatidylcholine[1][4][5]	
Systematic Name	1-hexadecanoyl-sn-glycero-3-phosphocholine[2]	
CAS Number	17364-16-8[1][4][6]	
PubChem CID	460602[1]	
ChEBI ID	CHEBI:72998[1]	
LIPID MAPS ID	LMGP01050018[1]	

# **Physicochemical and Biological Properties**

A summary of the key physicochemical and biological properties of **1-Palmitoyl-sn-glycero-3-phosphocholine** is presented below, providing essential data for experimental design and interpretation.



Property	Value	Reference
Molecular Formula	C24H50NO7P	[1][6]
Molecular Weight	495.6 g/mol	[1][4]
Appearance	White solid/powder	[5][6]
Purity	≥98%	[6]
Storage Temperature	-20°C	[4][5]
Biological Source	Synthetic or naturally occurring	[4][5]
Biological Activity	Pro-inflammatory activity, involved in atherosclerosis, enhances neutrophil function, induces superoxide overload in HUVECs.	[7]

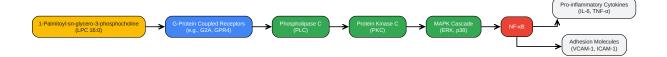
## **Signaling Pathways and Biological Roles**

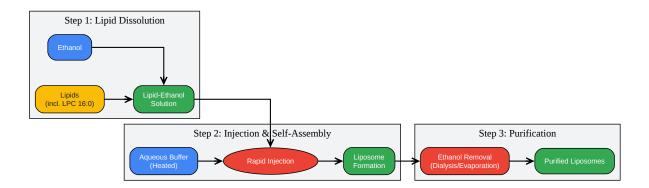
**1-Palmitoyl-sn-glycero-3-phosphocholine** is a bioactive lipid mediator that plays a significant role in various signaling pathways, particularly those related to inflammation and cardiovascular disease.

#### **Pro-inflammatory Signaling in Endothelial Cells**

LPC(16:0) is known to induce a pro-inflammatory response in endothelial cells, a key event in the pathogenesis of atherosclerosis. It can stimulate the expression of adhesion molecules and the production of pro-inflammatory cytokines. This process is mediated through the activation of several downstream signaling cascades.







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